

Comparative Performance of Acid Blue 260 Removal Techniques

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The efficiency of removing **Acid Blue 260** from aqueous solutions varies significantly across different treatment technologies. The selection of an optimal method depends on factors such as the initial dye concentration, the required level of purification, and economic considerations. The following table summarizes the quantitative performance of several key removal techniques.



Treatme nt Method	Adsorb ent/Cata lyst	Initial Dye Concent ration	рН	Reactio n Time	Remova I Efficien cy (%)	Adsorpt ion Capacit y (mg/g)	Referen ce Dye
Adsorptio n	Multi- Wall Carbon Nanotub es (MWCNT s)	Not Specified	6.4	75 min	Not Specified	233.34	Acid Blue 260[1]
Activated Kammoni Leaf Powder	Not Specified	Acidic	Not Specified	up to 80%	Not Specified	Acid Blue	
Activated Carbon	Not Specified	Not Specified	Not Specified	Not Specified	Not Specified	Acid Blue 25[2]	
Advance d Oxidation	Fe ²⁺ /H ₂ O ² (Fenton)	Not Specified	3	20 min	92% (Color Removal)	Not Applicabl e	Acid Blue 193[3]
Fe ²⁺ /H ₂ O ₂ /UV (Photo- Fenton)	1 x 10 ⁻⁴ M	3	Not Specified	98.12% (Decolori zation)	Not Applicabl e	Acid Blue 9[3][4]	
CdS/TiO ₂ (Photocat alysis)	Not Specified	Not Specified	1.5 h	84%	Not Applicabl e	Acid Blue 29[3]	
Non- thermal Plasma	10-100 ppm	6	35 min	100%	Not Applicabl e	Acid Blue 25[5]	•
Membran e Filtration	Reverse Osmosis (RO)	25-100 mg/L	Not Specified	90 min	up to 98%	Not Applicabl e	Acid Blue Dye[6]

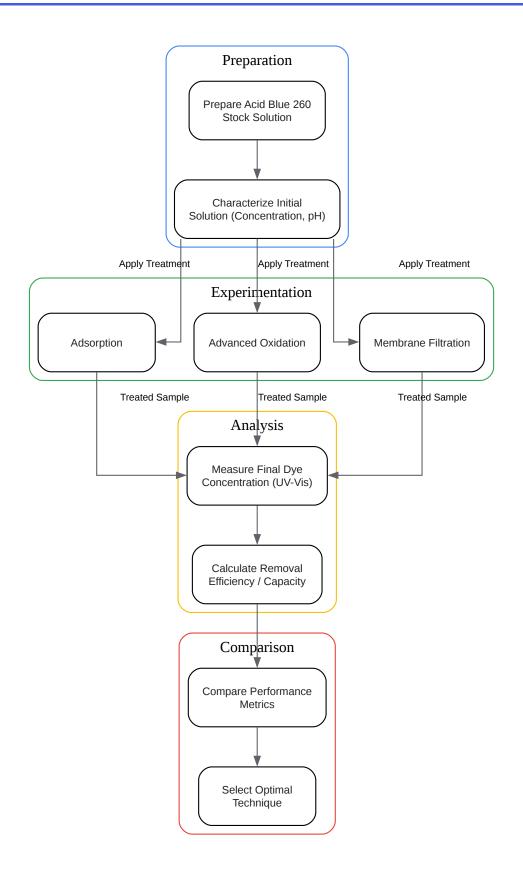


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Experimental Workflow

The following diagram illustrates a generalized workflow for the comparative assessment of different **Acid Blue 260** removal techniques.





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Comparative Assessment Workflow



Experimental Protocols

Detailed methodologies for the key experiments are provided below.

Adsorption Studies

Objective: To determine the removal efficiency and adsorption capacity of a given adsorbent for **Acid Blue 260**.

Materials:

- Acid Blue 260 stock solution of known concentration.
- Adsorbent material (e.g., multi-wall carbon nanotubes, activated carbon).
- pH meter, orbital shaker, centrifuge, and UV-Vis spectrophotometer.
- Hydrochloric acid (HCl) and sodium hydroxide (NaOH) for pH adjustment.

Procedure:

- Prepare a series of Acid Blue 260 solutions of varying concentrations by diluting the stock solution.[6]
- For each concentration, take a fixed volume of the dye solution in a flask.
- Adjust the pH of the solutions to the desired value (e.g., 6.4 for MWCNTs) using HCl or NaOH.[1]
- Add a pre-weighed amount of the adsorbent to each flask.
- Place the flasks on an orbital shaker and agitate at a constant speed for a specified contact time (e.g., 75 minutes for MWCNTs) to reach equilibrium.[1]
- After agitation, separate the adsorbent from the solution by centrifugation.
- Measure the final concentration of Acid Blue 260 in the supernatant using a UV-Vis spectrophotometer at the wavelength of maximum absorbance.



 Calculate the removal efficiency and adsorption capacity using the initial and final dye concentrations.

Advanced Oxidation Processes (AOPs) - Photo-Fenton Oxidation

Objective: To evaluate the degradation efficiency of **Acid Blue 260** using the photo-Fenton process.

Materials:

- Acid Blue 260 solution of known concentration.
- Ferrous sulfate heptahydrate (FeSO₄·7H₂O) as a catalyst.[3]
- Hydrogen peroxide (H₂O₂) as an oxidant.[3]
- UV lamp (e.g., medium-pressure mercury lamp).[3]
- Batch reactor with a magnetic stirrer.
- Sulfuric acid (H2SO4) for pH adjustment.

Procedure:

- Prepare an aqueous solution of **Acid Blue 260** at a known concentration (e.g., 1×10^{-4} M). [3]
- Adjust the pH of the solution to 3 using sulfuric acid.[3]
- Add the required amount of FeSO₄·7H₂O to the solution and stir until it is completely dissolved.[3]
- Position the UV lamp to irradiate the solution.
- Initiate the reaction by adding a specific concentration of H₂O₂ and simultaneously turning on the UV lamp.[3]



- Withdraw samples at regular time intervals.
- Quench the reaction in the samples, for instance, by adding a strong base to raise the pH.[3]
- Filter the samples to remove the catalyst particles.
- Determine the remaining concentration of the dye using a UV-Vis spectrophotometer.[3]

Membrane Filtration - Reverse Osmosis

Objective: To assess the removal efficiency of **Acid Blue 260** using a reverse osmosis membrane.

Materials:

- Simulated industrial wastewater containing Acid Blue 260 at various concentrations (e.g., 25-100 mg/L).[6]
- Reverse osmosis (RO) filtration unit.
- Microfiltration system for pre-treatment.
- Conductivity meter and UV-Vis spectrophotometer.

Procedure:

- Prepare dye solutions at different concentrations.
- Pre-treat the dye solution using a microfiltration system to remove any suspended solids.[6]
- Feed the pre-treated solution into the reverse osmosis unit.
- Operate the RO system under different applied pressures (e.g., 5-10 bar).[6]
- Collect the permeate (treated water) and the retentate (concentrated dye solution) separately.
- Allow the system to run for a sufficient duration to reach a steady state (e.g., 90 minutes).



- Measure the concentration of Acid Blue 260 in the permeate using a UV-Vis spectrophotometer.
- Calculate the dye removal efficiency based on the initial and final concentrations in the feed and permeate, respectively.

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